

Environmental Fate and Persistence of Tralopyril: A Technical Guide

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Compound of Interest

Compound Name: *Tralopyril*

Cat. No.: *B044070*

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Introduction

Tralopyril, with the chemical name 4-bromo-2-(4-chlorophenyl)-5-(trifluoromethyl)-1H-pyrrole-3-carbonitrile, is a biocide utilized in antifouling paints for marine vessels to control the growth of barnacles, mussels, and other marine organisms.^[1] Its environmental fate and persistence are of significant interest to understand its potential impact on aquatic ecosystems. This technical guide provides a comprehensive overview of the current scientific knowledge regarding the degradation, metabolism, mobility, and bioaccumulation of **Tralopyril**.

Physicochemical Properties

A summary of the key physicochemical properties of **Tralopyril** and its major degradation products is presented below. These properties are crucial for understanding its behavior in the environment.

Property	Tralopyril	CL 322 ,250	CL 322 ,248
Molecular Formula	C ₁₂ H ₅ BrClF ₃ N ₂	C ₁₂ H ₆ BrClN ₂ O ₂	C ₁₂ H ₇ ClN ₂ O ₂
Molecular Weight	349.5 g/mol	325.6 g/mol	246.7 g/mol
Log P (octanol/water partition coefficient)	3.5	Lower than parent	Lower than CL 322 ,250
Water Solubility	Low	Higher than parent	Higher than CL 322 ,250

Caption: Physicochemical properties of **Tralopyril** and its primary degradates.

Environmental Fate and Persistence

The environmental persistence of **Tralopyril** is primarily governed by abiotic and biotic degradation processes, leading to the formation of several transformation products.

Degradation in the Aquatic Environment

Hydrolysis

Tralopyril undergoes rapid hydrolysis in aqueous environments, especially under neutral to alkaline conditions. The primary hydrolysis product is CL 322 ,250, which is formed through the defluorination of the parent compound and the formation of a carboxylic acid group.^[1] This degradate, however, is more persistent to hydrolysis than the parent compound.^[1]

Table 1: Hydrolysis Half-Life of **Tralopyril** and CL 322 ,250

Compound	pH	Temperature (°C)	Half-Life (days)	Reference
Tralopyril	5	25	14	[1]
Tralopyril	7	25	0.35 (8.4 hours)	[2]
Tralopyril	9	25	0.1 (2.4 hours)	
Tralopyril	Seawater	Not Specified	0.1 - 0.6	
CL 322 ,250	5, 7, 9	Not Specified	Did not degrade	

Photolysis

Photodegradation in water is another significant degradation pathway for **Tralopyril**. The photolysis half-life in both distilled and humic acid water is approximately 1 day. The primary degradate, CL 322 ,250, is also susceptible to photolysis, with a much shorter half-life of approximately 36 minutes.

Table 2: Aqueous Photolysis Half-Life of **Tralopyril** and CL 322 ,250

Compound	Water Type	Half-Life (days)	Reference
Tralopyril	Distilled Water	1	
Tralopyril	Humic Acid Water	1	
CL 322 ,250	Not Specified	0.025 (36 minutes)	

Degradation in Soil

Aerobic and Anaerobic Metabolism

In soil environments, **Tralopyril** degrades under both aerobic and anaerobic conditions. The metabolic half-lives are generally short, indicating that it is not persistent in soil. The degradate CL 322 ,250 is also formed in soil and exhibits longer half-lives than the parent compound. Under anaerobic conditions, a further degradation product, debrominated CL 322 ,250 (CL 322 ,248), is formed and appears to be persistent.

Table 3: Soil Metabolism Half-Life of **Tralopyril** and its Degradates

Condition	Compound	Half-Life (days)	Reference
Aerobic Freshwater	Tralopyril	12	
Aerobic Saltwater	Tralopyril	0.6	
Anaerobic Freshwater	Tralopyril	29	
Anaerobic Saltwater	Tralopyril	0.7	
Aerobic/Anaerobic	CL 322 ,250	23 - 31	
Anaerobic	CL 322 ,248	Did not degrade	

Mobility

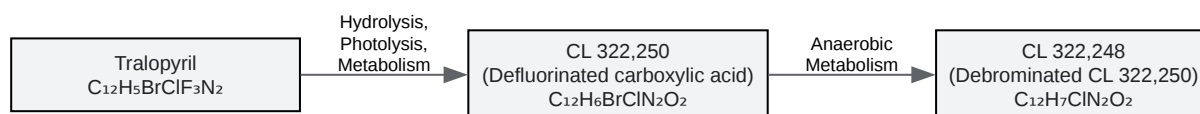
The mobility of a chemical in soil is determined by its adsorption to soil particles, which is quantified by the soil sorption coefficient (Koc). While specific Koc values for **Tralopyril** are not readily available in the reviewed literature, its low water solubility and log P of 3.5 suggest that it would have a tendency to adsorb to soil and sediment, limiting its mobility. The EPA risk assessment presumes minimal presence of **Tralopyril** in the sediment compartment, suggesting that leaching into groundwater is not a primary concern.

Bioaccumulation

Bioaccumulation is the process by which a chemical is taken up by an organism from the environment through all routes of exposure. The potential for bioaccumulation is often assessed by the bioconcentration factor (BCF), which is the ratio of the chemical's concentration in an organism to its concentration in the surrounding water. Studies indicate that **Tralopyril** has a low potential to bioconcentrate in fish tissue.

Degradation Pathway of Tralopyril

The following diagram illustrates the primary degradation pathway of **Tralopyril** in the environment, leading to the formation of its major metabolites.



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Caption: Primary degradation pathway of **Tralopyril**.

Experimental Protocols

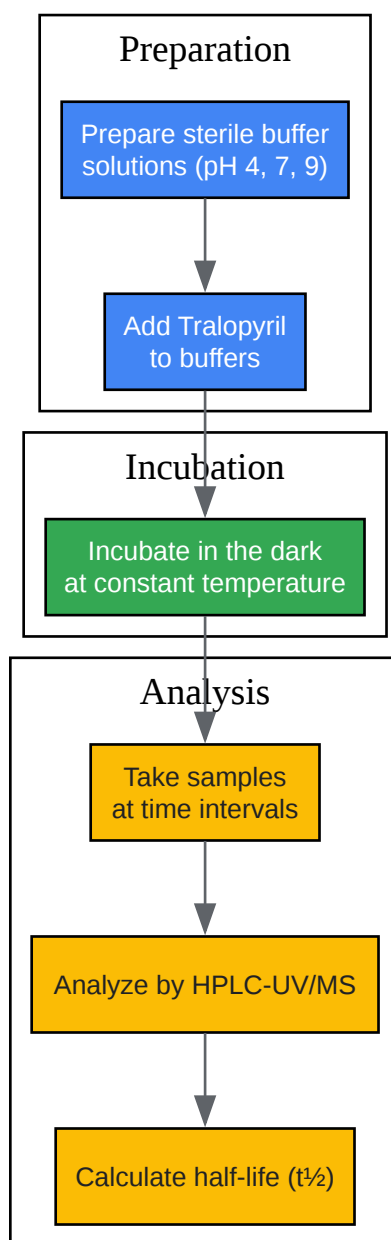
The environmental fate studies for **Tralopyril** are generally conducted following standardized guidelines from the Organisation for Economic Co-operation and Development (OECD). The following sections provide an overview of the methodologies for key experiments.

Hydrolysis Study (based on OECD Guideline 111)

Objective: To determine the rate of abiotic hydrolysis of **Tralopyril** as a function of pH.

Methodology:

- Preparation of Buffer Solutions: Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- Test Substance Application: A solution of **Tralopyril** is added to each buffer solution in the dark.
- Incubation: The solutions are incubated at a constant temperature in the dark. A preliminary test may be conducted at an elevated temperature (e.g., 50°C) to quickly assess stability.
- Sampling and Analysis: Aliquots are taken at various time intervals and analyzed for the concentration of **Tralopyril** and its hydrolysis products using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometry (MS) detection.
- Data Analysis: The rate of hydrolysis and the half-life are calculated for each pH.



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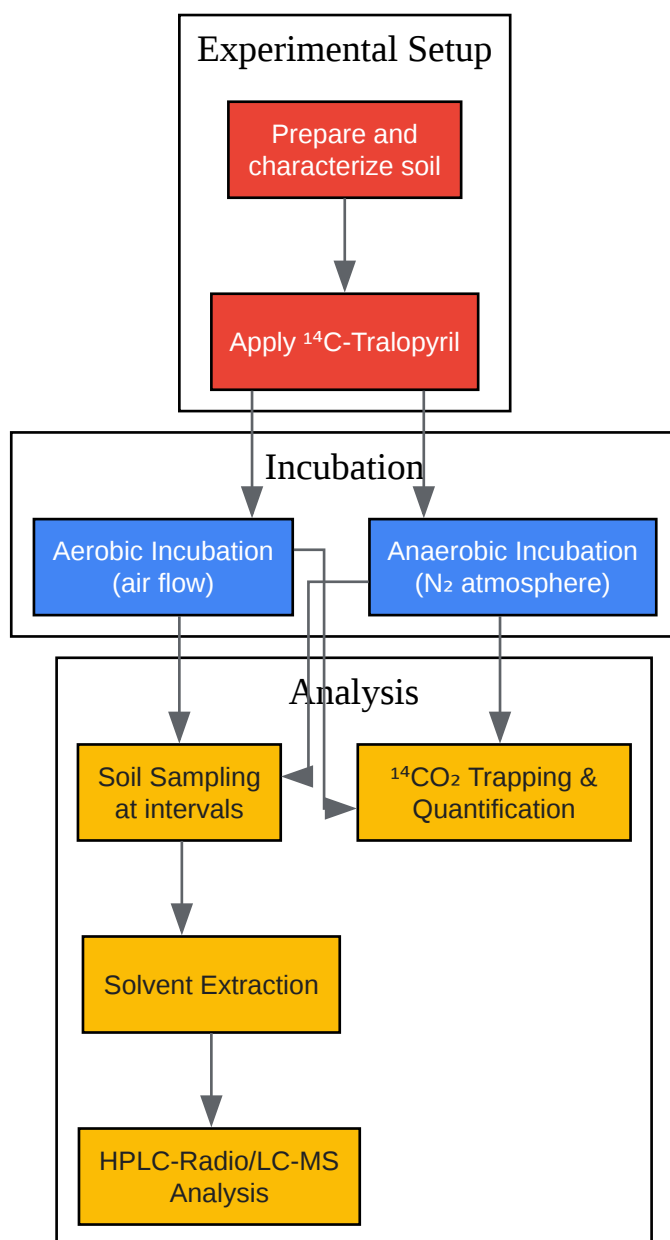
Caption: General workflow for a hydrolysis study.

Aerobic and Anaerobic Soil Metabolism Study (based on OECD Guideline 307)

Objective: To determine the rate and route of **Tralopyril** degradation in soil under aerobic and anaerobic conditions.

Methodology:

- **Soil Collection and Preparation:** Representative soil samples are collected, sieved, and characterized for properties such as texture, pH, organic carbon content, and microbial biomass.
- **Test Substance Application:** Radiolabeled (^{14}C) **Tralopyril** is typically used to facilitate tracking of the parent compound and its metabolites. It is applied to the soil samples.
- **Incubation:**
 - **Aerobic:** Soil samples are incubated in the dark at a constant temperature and moisture content, with a continuous flow of air to maintain aerobic conditions. Evolved $^{14}\text{CO}_2$ is trapped to measure mineralization.
 - **Anaerobic:** Soil is pre-incubated under aerobic conditions, then flooded with water and purged with an inert gas (e.g., nitrogen) to establish anaerobic conditions before the addition of **Tralopyril**.
- **Sampling and Extraction:** Soil samples are taken at various time intervals and extracted with appropriate solvents.
- **Analysis:** The extracts are analyzed by techniques such as HPLC with radiometric detection and/or LC-MS to identify and quantify **Tralopyril** and its transformation products. The trapped $^{14}\text{CO}_2$ is quantified by liquid scintillation counting.
- **Data Analysis:** Degradation rates (DT_{50} values) for **Tralopyril** and its major metabolites are calculated. A degradation pathway is proposed based on the identified products.



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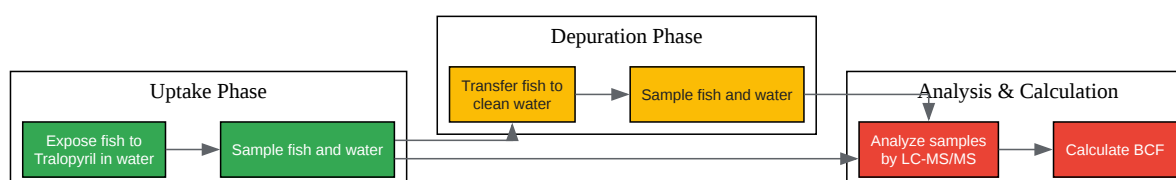
Caption: General workflow for soil metabolism studies.

Bioaccumulation in Fish (based on OECD Guideline 305)

Objective: To determine the bioconcentration factor (BCF) of **Tralopyril** in fish.

Methodology:

- **Test Organism:** A suitable fish species is selected (e.g., zebrafish, rainbow trout).
- **Exposure (Uptake Phase):** Fish are exposed to a constant, sublethal concentration of **Tralopyril** in a flow-through system for a defined period (e.g., 28 days).
- **Depuration Phase:** After the exposure period, the fish are transferred to clean, untreated water for a depuration period.
- **Sampling:** Fish and water samples are collected at regular intervals during both the uptake and depuration phases.
- **Analysis:** The concentration of **Tralopyril** in fish tissue and water is determined using a sensitive analytical method like LC-MS/MS.
- **Data Analysis:** The BCF is calculated as the ratio of the concentration of **Tralopyril** in the fish at steady-state to the concentration in the water. Kinetic BCFs can also be determined from the uptake and depuration rate constants.



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Caption: General workflow for a fish bioaccumulation study.

Conclusion

Tralopyril is characterized by its rapid degradation in the aquatic environment through hydrolysis and photolysis, preventing its long-term persistence in the water column. In soil, it also undergoes relatively rapid aerobic and anaerobic metabolism. While its primary degradation product, CL 322 ,250, is more persistent to hydrolysis and biodegradation than the parent compound, it is susceptible to rapid photolysis. The formation of the persistent

degrade CL 322,248 under anaerobic conditions warrants further consideration in environmental risk assessments. The available data suggest a low potential for **Tralopyril** to bioaccumulate in aquatic organisms. This technical guide summarizes the key data and experimental approaches for assessing the environmental fate and persistence of **Tralopyril**, providing a valuable resource for researchers and professionals in the field.

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